

Certificate of analysis for 1-Dodecanol-d26 reference material

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Compound of Interest

Compound Name: 1-Dodecanol-d26

Cat. No.: B12306715

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A Comparative Guide to 1-Dodecanol-d25 Reference Material

For researchers, scientists, and drug development professionals requiring isotopically labeled compounds, the selection of a suitable reference material is critical for ensuring the accuracy and reliability of experimental results. This guide provides a detailed comparison of 1-Dodecanol-d25, a deuterated form of 1-Dodecanol, against its non-deuterated counterpart. The information presented is based on commercially available data and standard analytical protocols. While the initial request specified **1-Dodecanol-d26**, publicly available certificates of analysis predominantly feature 1-Dodecanol-d25.

Data Presentation: Comparison of 1-Dodecanol and 1-Dodecanol-d25

The following table summarizes the key specifications for standard 1-Dodecanol and the deuterated 1-Dodecanol-d25 reference material, based on information from various suppliers.

Property	1-Dodecanol	1-Dodecanol-d25
Chemical Formula	CH ₃ (CH ₂) ₁₁ OH	CD ₃ (CD ₂) ₁₁ OH
CAS Number	112-53-8	160776-83-0
Molecular Weight	186.34 g/mol	211.49 g/mol
Chemical Purity	≥98% (GC)	99% (CP)[1][2]
Isotopic Purity	Not Applicable	98 atom % D[1][2]
Appearance	Colorless solid or liquid	Solid[1][2]
Melting Point	22-26 °C	22-26 °C[1][2]
Boiling Point	260-262 °C	260-262 °C[1][2]
Density	0.833 g/mL at 25 °C	0.931 g/mL at 25 °C[1]

Experimental Protocols

The determination of the quality of a deuterated reference material like 1-Dodecanol-d25 involves several key analytical techniques to ascertain its chemical purity and isotopic enrichment.

Determination of Chemical Purity by Gas Chromatography (GC)

- Objective: To determine the percentage of 1-Dodecanol-d25 present in the sample relative to any non-deuterated or other impurities.
- Instrumentation: A gas chromatograph equipped with a Flame Ionization Detector (FID).
- Methodology:
 - Sample Preparation: A known concentration of the 1-Dodecanol-d25 reference material is dissolved in a high-purity solvent such as hexane or ethanol.
 - Injection: A small volume (typically 1 µL) of the prepared sample is injected into the GC inlet.

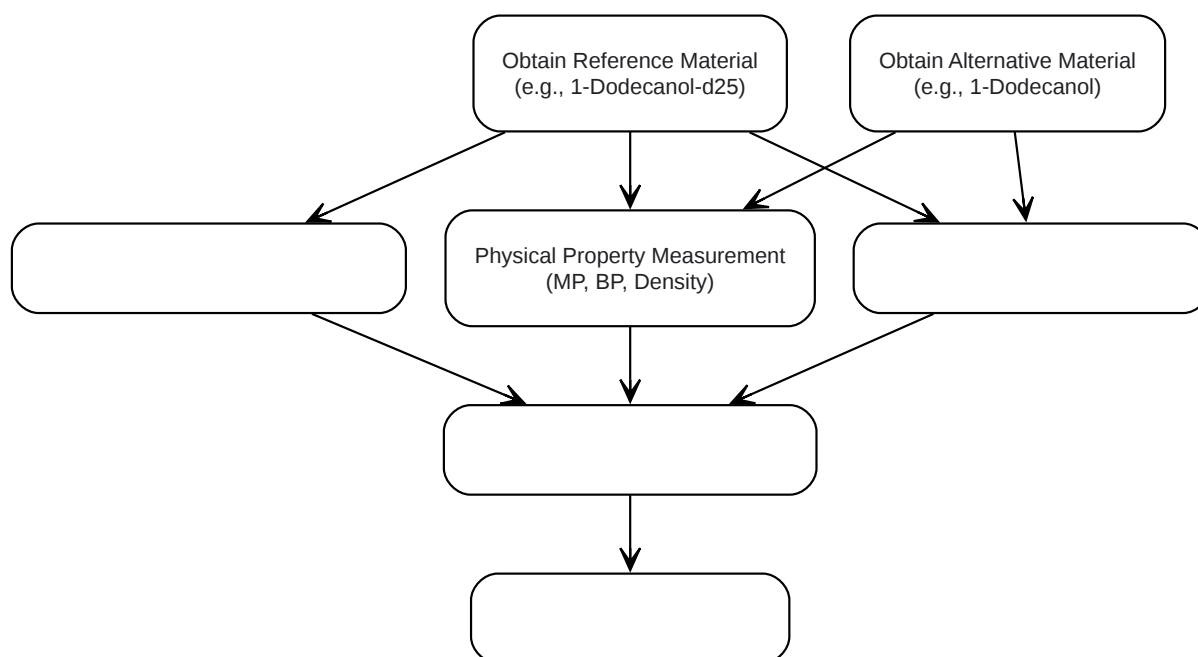
- Separation: The sample is vaporized and carried by an inert gas (e.g., helium or nitrogen) through a capillary column (e.g., DB-5ms). The separation is based on the differential partitioning of the analytes between the mobile phase (carrier gas) and the stationary phase of the column.
- Detection: As the separated components elute from the column, they are detected by the FID.
- Quantification: The area of the peak corresponding to 1-Dodecanol-d25 is measured and compared to the total area of all peaks to calculate the chemical purity as a percentage.

Determination of Isotopic Enrichment by Mass Spectrometry (MS)

- Objective: To determine the percentage of deuterium atoms in the 1-Dodecanol-d25 molecule.
- Instrumentation: A Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) or a Liquid Chromatograph coupled to a Mass Spectrometer (LC-MS).
- Methodology:
 - Sample Introduction and Ionization: The sample is introduced into the mass spectrometer, where it is ionized, typically by Electron Ionization (EI) for GC-MS or Electrospray Ionization (ESI) for LC-MS.
 - Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z).
 - Data Acquisition: The mass spectrum of the molecular ion region is acquired.
 - Isotopic Distribution Analysis: The relative intensities of the ion corresponding to the fully deuterated molecule (d25) and any ions corresponding to partially deuterated or non-deuterated molecules are measured. The isotopic enrichment is calculated based on the relative abundances of these isotopic peaks.

Workflow for Quality Assessment of Deuterated Reference Material

The following diagram illustrates the logical workflow for the analysis and comparison of a deuterated reference material like 1-Dodecanol-d25.



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Caption: Workflow for the comparative analysis of reference materials.

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References

- 1. 1-Dodecan-d25-ol D 98atom 160776-83-0 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]

- 2. 1-十二烷醇-d25 98 atom % D | Sigma-Aldrich [sigmaaldrich.com]
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